

# Diisobutyl Adipate as a non-phthalate plasticizer alternative

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## Compound of Interest

Compound Name: Diisobutyl Adipate

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An In-depth Technical Guide to **Diisobutyl Adipate** (DIBA) as a Non-Phthalate Plasticizer Alternative

## Introduction

Plasticizers are additives incorporated into materials, primarily polymers, to increase their flexibility, workability, and durability. For decades, phthalate esters have dominated the plasticizer market due to their excellent performance and cost-effectiveness. However, growing health and environmental concerns regarding certain low-molecular-weight phthalates have driven the search for safer alternatives. **Diisobutyl adipate** (DIBA), a non-phthalate ester of adipic acid, has emerged as a viable alternative, particularly in applications requiring high flexibility at low temperatures and a favorable safety profile.

This technical guide provides a comprehensive overview of **Diisobutyl Adipate** (DIBA) for researchers, scientists, and drug development professionals. It covers its physicochemical properties, mechanism of action, performance data, toxicological profile, and detailed experimental protocols for its evaluation.

## Physicochemical Properties of Diisobutyl Adipate

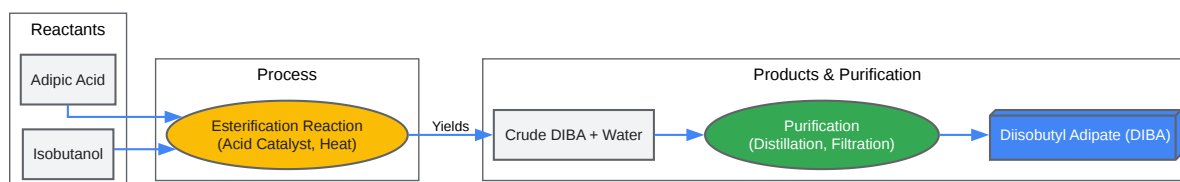
DIBA is a colorless, odorless, oily liquid.<sup>[1][2]</sup> It is a bis(2-methylpropyl) ester of adipic acid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	141-04-8	[3]
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>4</sub>	[3]
Molecular Weight	258.35 g/mol	
Appearance	Colorless, transparent oily liquid	
Boiling Point	278-293 °C	
Melting Point	-20 °C	
Density	0.951 - 0.954 g/mL at 20-25 °C	
Flash Point	123 - 130 °C	
Refractive Index	1.430 - 1.432 at 20-25 °C	
Water Solubility	18.08 mg/L	
Log Kow (Octanol/Water Partition Coeff.)	4.019	
Vapor Pressure	5.063 x 10 <sup>-3</sup> mm Hg	

## Synthesis and Mechanism of Action

### Synthesis

**Diisobutyl adipate** is synthesized via the esterification of adipic acid with isobutanol. The reaction is typically catalyzed by a strong acid, such as sulfuric acid, and conducted at elevated temperatures to drive the formation of the diester. Water, a byproduct of the reaction, is continuously removed to shift the equilibrium towards the product. The final product is then purified through distillation and filtration.



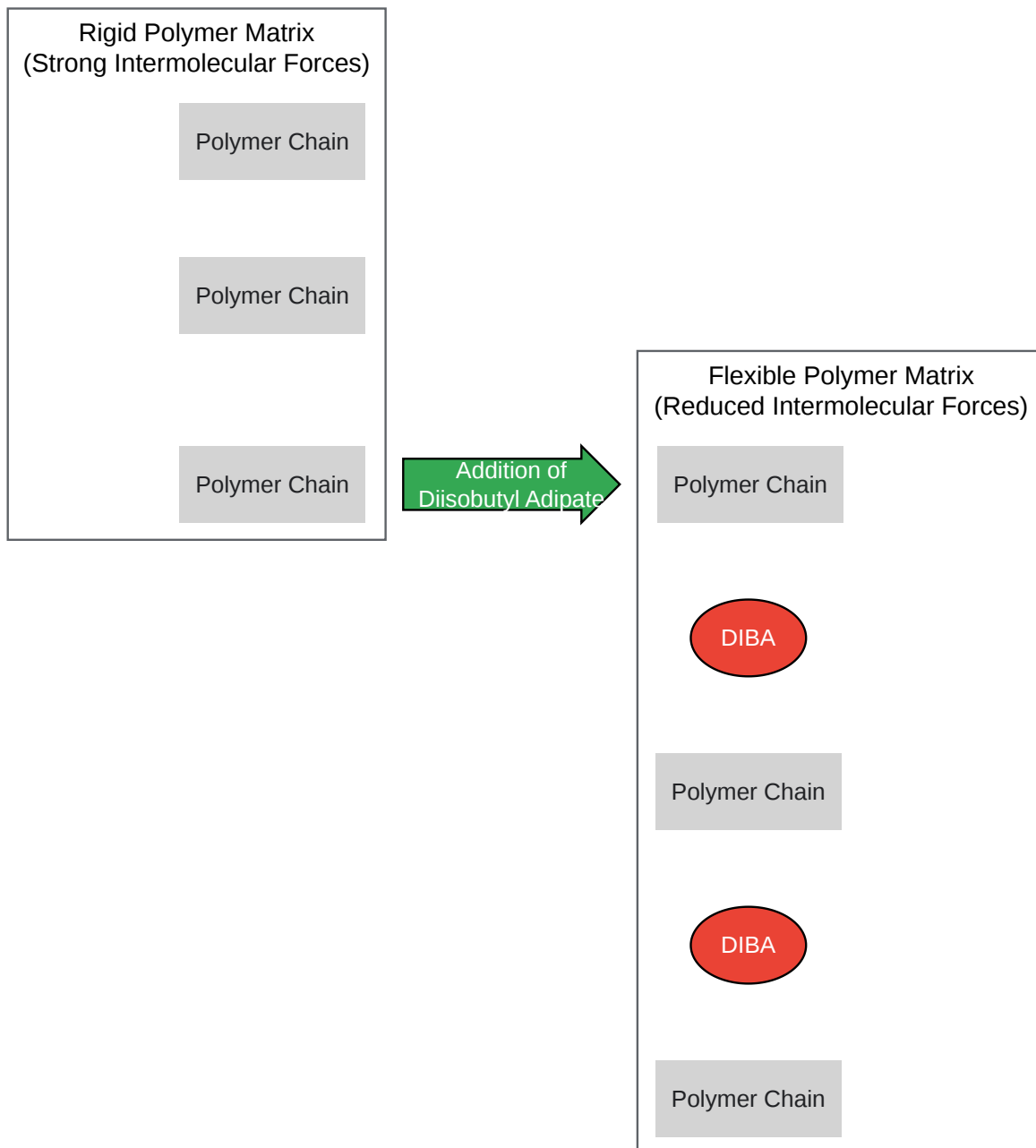
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*Caption: General workflow for the synthesis of **Diisobutyl Adipate**.*

## Mechanism of Action as a Plasticizer

DIBA's efficacy as a plasticizer stems from its molecular structure. When blended with a polymer like Polyvinyl Chloride (PVC), the DIBA molecules intercalate between the long polymer chains. This process disrupts the strong intermolecular forces (van der Waals forces) that hold the polymer chains tightly together in a rigid structure. By spacing the chains apart, DIBA reduces the polymer's internal friction, allowing the chains to move more freely past one another. The result is a significant increase in the material's flexibility, a reduction in its brittleness, and a lower glass transition temperature (T<sub>g</sub>).

## Mechanism of Plasticization



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*Caption: DIBA molecules intercalating between polymer chains.*

## Performance and Applications

DIBA is an efficient plasticizer valued for imparting excellent low-temperature flexibility. However, its relatively low molecular weight can result in poorer permanence (higher volatility and migration) compared to larger plasticizers like trimellitates or high-molecular-weight phthalates. It is compatible with a wide range of polymers.

### Polymer Compatibility:

- Polyvinyl Chloride (PVC)
- Cellulose Resins (e.g., Cellulose Nitrate, Ethyl Cellulose)
- Synthetic Rubbers (e.g., Polychloroprene, SBR)
- Polystyrene
- Polyvinyl Acetate

### Primary Applications:

- Plasticizer for Polymers: Enhances flexibility in PVC films, hoses, and coatings.
- Cosmetics and Personal Care: Acts as an emollient, solvent, and skin-conditioning agent in sunscreens, lotions, and makeup, providing a smooth, non-greasy feel.
- Food Contact Materials: Approved for use as a component in adhesives and food packaging materials.

## Toxicological Profile

DIBA is generally considered to have a low toxicity profile, making it a suitable alternative to more hazardous phthalates.

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	(read-across from DBA)
Acute Dermal Toxicity (LD50)	> 2000 mg/kg	Rabbit	(read-across from DBA)
Acute Intraperitoneal Toxicity (LD50)	5676 mg/kg	Rat	
Skin Irritation	No data available	-	
Eye Irritation	No data available	-	
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.	-	
Developmental Toxicity	Experimental teratogenic effects observed at high doses (1.9 mL/kg) via intraperitoneal injection.	Rat	

The U.S. EPA Safer Choice program lists DIBA as "expected to be of low concern based on experimental and modeled data". It is also listed in the FDA's inventory for food contact substances.

## Experimental Protocols

### Protocol: Quantification of DIBA Migration from a Polymer Matrix

This protocol outlines a method to quantify the migration of DIBA from a polymer (e.g., PVC) into a food simulant, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS). This method is adapted from general principles of plasticizer migration studies.

Objective: To determine the amount of DIBA that leaches from a polymer sample into a specified simulant over a set time and temperature.

Materials:

- DIBA-plasticized polymer film of known surface area.
- Food Simulants (e.g., 10% ethanol for aqueous foods, 50% ethanol for alcoholic foods, olive oil or isooctane for fatty foods).
- Incubation oven or water bath.
- Glass flasks with stoppers.
- Internal Standard (IS) solution (e.g., Di-n-hexyl phthalate in isooctane).
- Solvents: Isooctane (GC grade), Dichloromethane.
- Solid Phase Extraction (SPE) cartridges (if using aqueous simulants).
- GC-MS system with an appropriate column (e.g., DB-5ms).

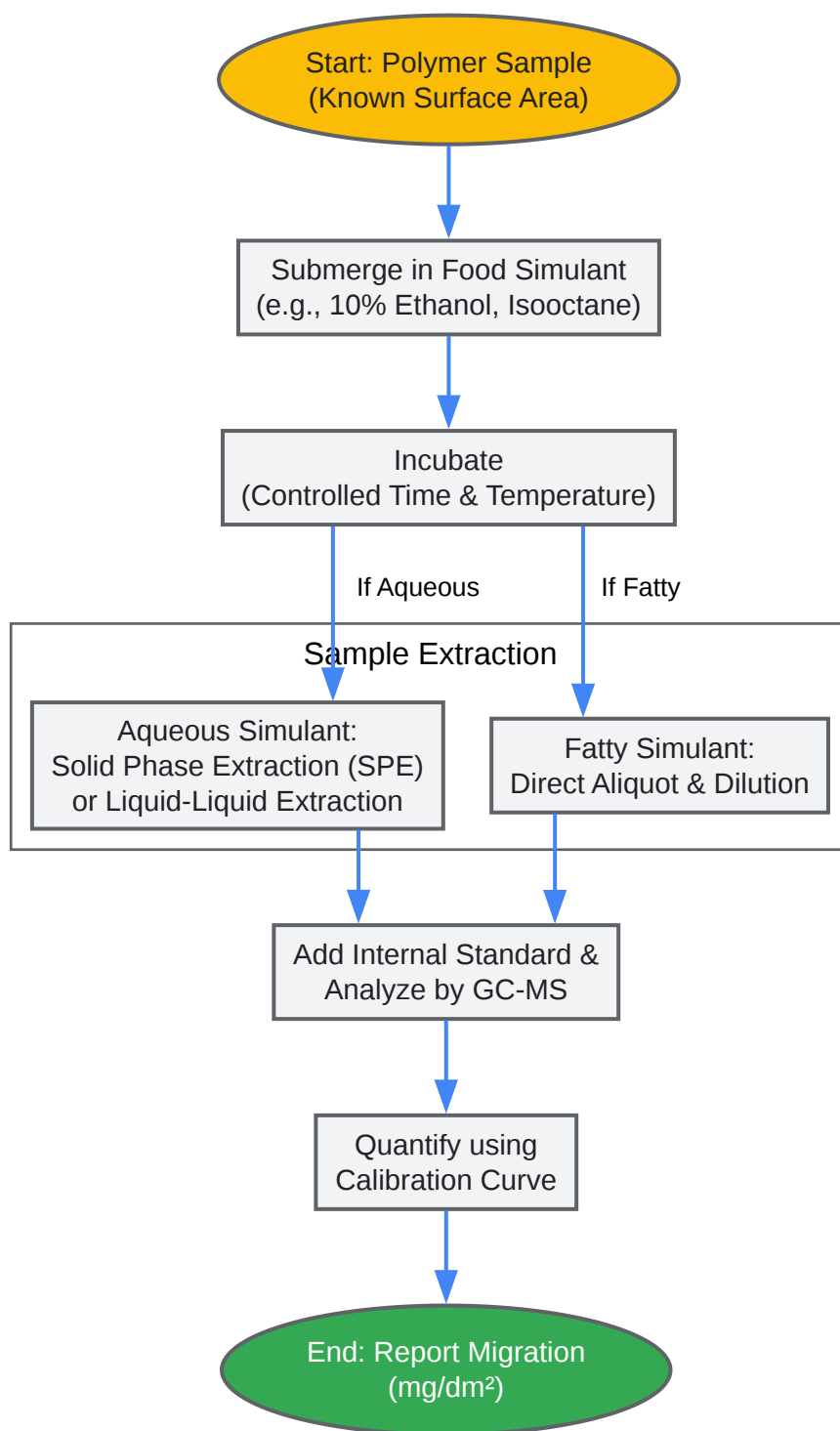
Methodology:

- Sample Preparation: Cut the polymer film into precise dimensions (e.g., 10 cm x 10 cm) to ensure a known surface area. Clean the surface with distilled water and dry completely.
- Incubation: Place the polymer sample into a glass flask. Add a known volume of the chosen food simulant, ensuring the entire sample is submerged. For example, use 100 mL of simulant for a 100 cm<sup>2</sup> film.
- Migration Conditions: Stopper the flask and incubate under controlled conditions (e.g., 10 days at 40°C, simulating long-term storage at room temperature).
- Sample Extraction:
  - For Fatty Simulants (Olive Oil/Isooctane): After incubation, remove the polymer film. Take a precise aliquot (e.g., 1 mL) of the simulant, add a known amount of internal standard,

dilute with isooctane, and inject directly into the GC-MS.

- For Aqueous Simulants (Ethanol/Water): After incubation, remove the polymer film. Spike the aqueous simulant with the internal standard. Perform a liquid-liquid extraction with dichloromethane or pass the simulant through a pre-conditioned SPE cartridge to extract DIBA. Elute the cartridge with an appropriate solvent, concentrate the eluate, and reconstitute in isooctane for GC-MS analysis.
- GC-MS Analysis:
  - Injection: 1  $\mu$ L splitless injection.
  - Oven Program: Start at 80°C, hold for 1 min, ramp to 280°C at 15°C/min, hold for 5 min.
  - MS Detection: Use Selected Ion Monitoring (SIM) mode for characteristic DIBA ions (e.g., m/z 129, 112, 57) and the IS for quantification.
- Quantification: Prepare a calibration curve using DIBA standards of known concentrations in the same simulant matrix. Calculate the concentration of DIBA in the simulant based on the peak area ratio of DIBA to the internal standard. Express the final migration result in mg/dm<sup>2</sup> of the polymer surface area.





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*Caption: Experimental workflow for a DIBA migration study.*

## Protocol: Evaluation of Plasticizer Performance in PVC

This protocol describes standard methods for evaluating the mechanical properties of a PVC formulation plasticized with DIBA.

Objective: To measure the effect of DIBA on the hardness, tensile strength, and elongation of PVC.

Materials:

- PVC resin, thermal stabilizer, lubricant.
- **Diisobutyl Adipate (DIBA).**
- Two-roll mill or laboratory internal mixer.
- Compression molding press.
- Shore A Durometer (ASTM D2240).
- Universal Testing Machine (UTM) with grips for thin films.
- Dumbbell-shaped die cutter (ASTM D638).

Methodology:

- **Formulation:** Prepare a standard PVC formulation. For example: 100 parts PVC, 50 parts DIBA, 2 parts thermal stabilizer, 0.5 parts lubricant.
- **Compounding:** Blend the components in a high-speed mixer. Process the blend on a heated two-roll mill (e.g., at 160°C) until a homogeneous sheet is formed.
- **Molding:** Press the milled sheet in a compression mold at a specified temperature and pressure (e.g., 170°C for 5 minutes) to create a plaque of uniform thickness (e.g., 2 mm). Allow the plaque to cool under pressure.
- **Conditioning:** Condition the molded plaques for at least 24 hours at standard laboratory conditions ( $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity) before testing.
- **Hardness Testing (ASTM D2240):**

- Place the plaque on a flat, hard surface.
- Press the Shore A durometer firmly onto the sample, ensuring the presser foot is parallel to the surface.
- Record the hardness value within 1 second of firm contact.
- Take at least five measurements at different positions on the plaque and average the results.
- Tensile Testing (ASTM D638):
  - Use the die to cut at least five dumbbell-shaped specimens from the conditioned plaque.
  - Measure the thickness and width of the narrow section of each specimen.
  - Mount a specimen in the grips of the Universal Testing Machine.
  - Apply a constant rate of extension (e.g., 500 mm/min) until the specimen breaks.
  - Record the maximum force (for tensile strength) and the extension at break (for elongation).
- Calculations:
  - Tensile Strength (MPa):  $\text{Maximum load} / \text{Original cross-sectional area}$ .
  - Elongation at Break (%):  $[(\text{Final length at break} - \text{Initial gauge length}) / \text{Initial gauge length}] \times 100$ .
  - Calculate the average and standard deviation for both properties.

## Conclusion

**Diisobutyl adipate** serves as an effective and safer alternative to traditional phthalate plasticizers in a variety of applications. Its primary advantages include high plasticizing efficiency, excellent low-temperature flexibility, and a favorable toxicological profile. While its permanence may be lower than that of higher molecular weight plasticizers, its performance

characteristics make it well-suited for use in cosmetics, personal care products, and specific polymer applications where its benefits outweigh this limitation. The experimental protocols provided in this guide offer a framework for the rigorous evaluation of DIBA in research and development settings, ensuring its appropriate and safe use in advanced materials and consumer products.

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